

Essential Safety and Logistical Information for Handling EINECS 282-346-4

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Compound of Interest

Compound Name: *Einecs 282-346-4*

Cat. No.: *B15188834*

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Chemical Identification: 2,5-dichloro-4-[[3-methyl-5-oxo-1-(4-sulfophenyl)-4H-pyrazol-4-yl]diazenyl]benzenesulfonic acid compound with N,N'-diphenylguanidine (1:2)

CAS Number: 84176-80-7

This document provides essential guidance for the safe handling, operation, and disposal of the complex organic salt identified by EINECS number 282-346-4. The substance is an azo dye, and while a specific Safety Data Sheet (SDS) is not readily available, this guide consolidates information from the known hazards of its components: a dichlorinated sulfonic acid azo dye and N,N'-diphenylguanidine, to ensure the safety of laboratory personnel.

Hazard Identification and Summary

This substance should be handled as a hazardous chemical. The primary concerns are related to potential carcinogenicity, skin and eye irritation, and environmental toxicity. Azo dyes, particularly those containing chlorinated aromatic compounds, can be harmful. Some azo dyes are known to be carcinogenic, and certain aromatic amines that could be released from them are genotoxic.[1][2] The counter-ion, N,N'-diphenylguanidine, is harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects.[3]

Potential Health Effects:

- Carcinogenicity: Some azo dyes are classified as known or suspected carcinogens.[1][4]

- Skin and Eye Irritation: Direct contact may cause irritation.[3]
- Sensitization: May cause allergic skin reactions.
- Inhalation: May cause respiratory irritation.
- Ingestion: Harmful if swallowed.[3]

Environmental Hazards:

- Toxic to aquatic organisms, with potential for long-term adverse effects in the aquatic environment.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure. The following table summarizes the recommended PPE for handling this substance.

Protection Type	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles should be worn at all times. A face shield is required when there is a risk of splashing. [3]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for integrity before each use and replace them immediately if compromised.
Body Protection	Laboratory coat, chemical-resistant apron, and full-length pants	A lab coat should be worn at all times. A chemical-resistant apron should be worn over the lab coat when handling larger quantities or when there is a risk of splashing.
Respiratory Protection	NIOSH-approved respirator	A respirator with an organic vapor cartridge and a particulate filter (P100) is recommended, especially when handling the powder form or when engineering controls are insufficient. [3]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.[\[3\]](#)

Safe Handling Practices:

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Emergency Procedures:

Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [3]
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists. [3]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [3]

Disposal Plan

All waste generated from handling this substance must be treated as hazardous waste.

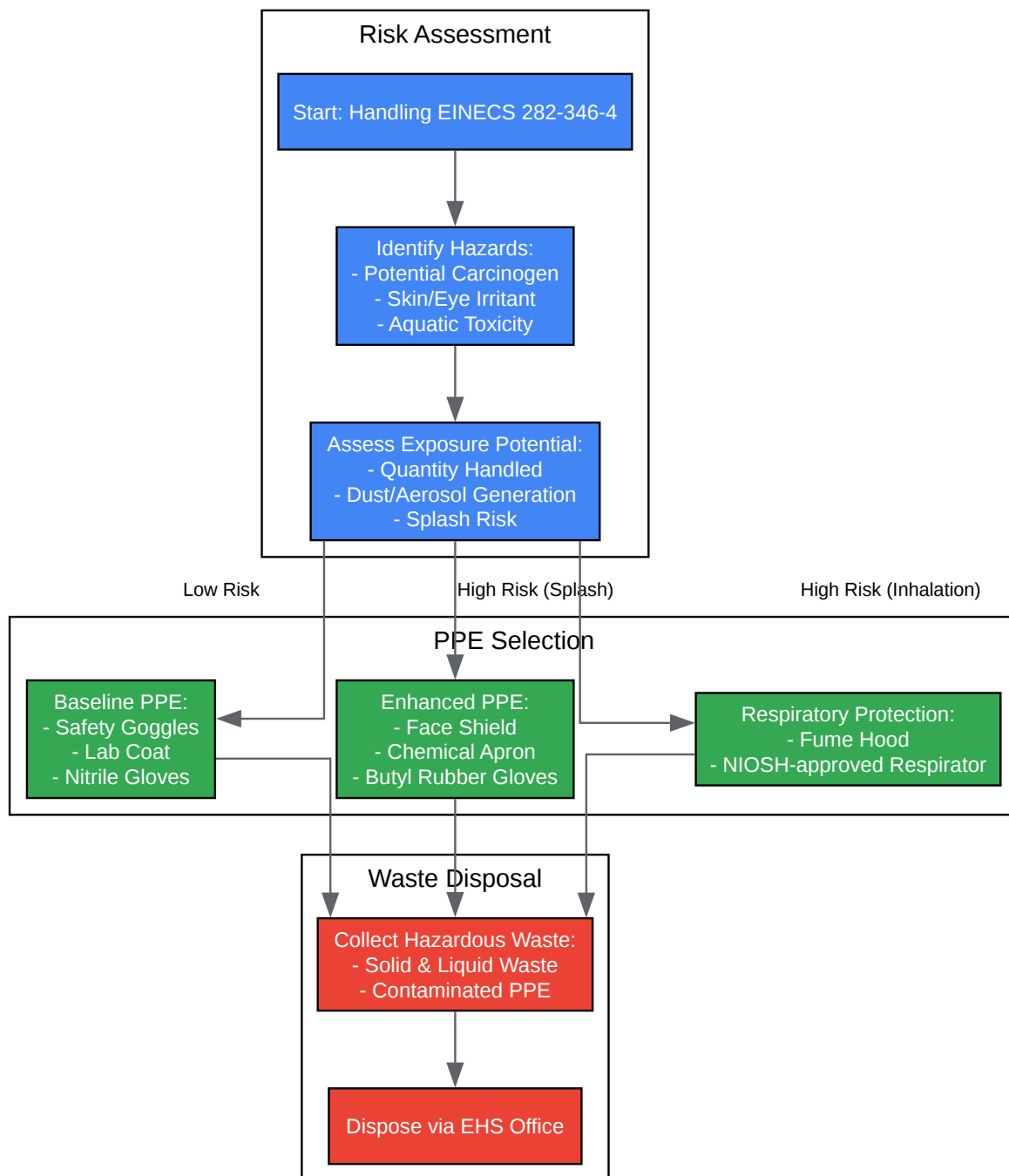
- Chemical Waste: Collect all waste containing the substance in a clearly labeled, sealed, and appropriate hazardous waste container.

- Contaminated PPE: Used gloves, aprons, and other disposable PPE should be collected in a designated hazardous waste container.
- Disposal Method: Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain.^[3]

Experimental Workflow and PPE Selection

The following diagram illustrates the logical workflow for assessing risks and selecting the appropriate level of personal protective equipment when working with **EINECS 282-346-4**.

PPE Selection Workflow for Handling EINECS 282-346-4

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Caption: PPE selection workflow based on risk assessment.

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